

A Comparative Guide to the Enzymatic Kinetics of the Diaminopimelate Pathway

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Compound of Interest

Compound Name: *Diaminopimelic Acid*

Cat. No.: *B102294*

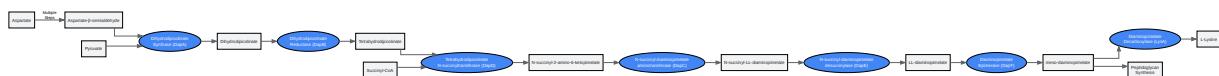
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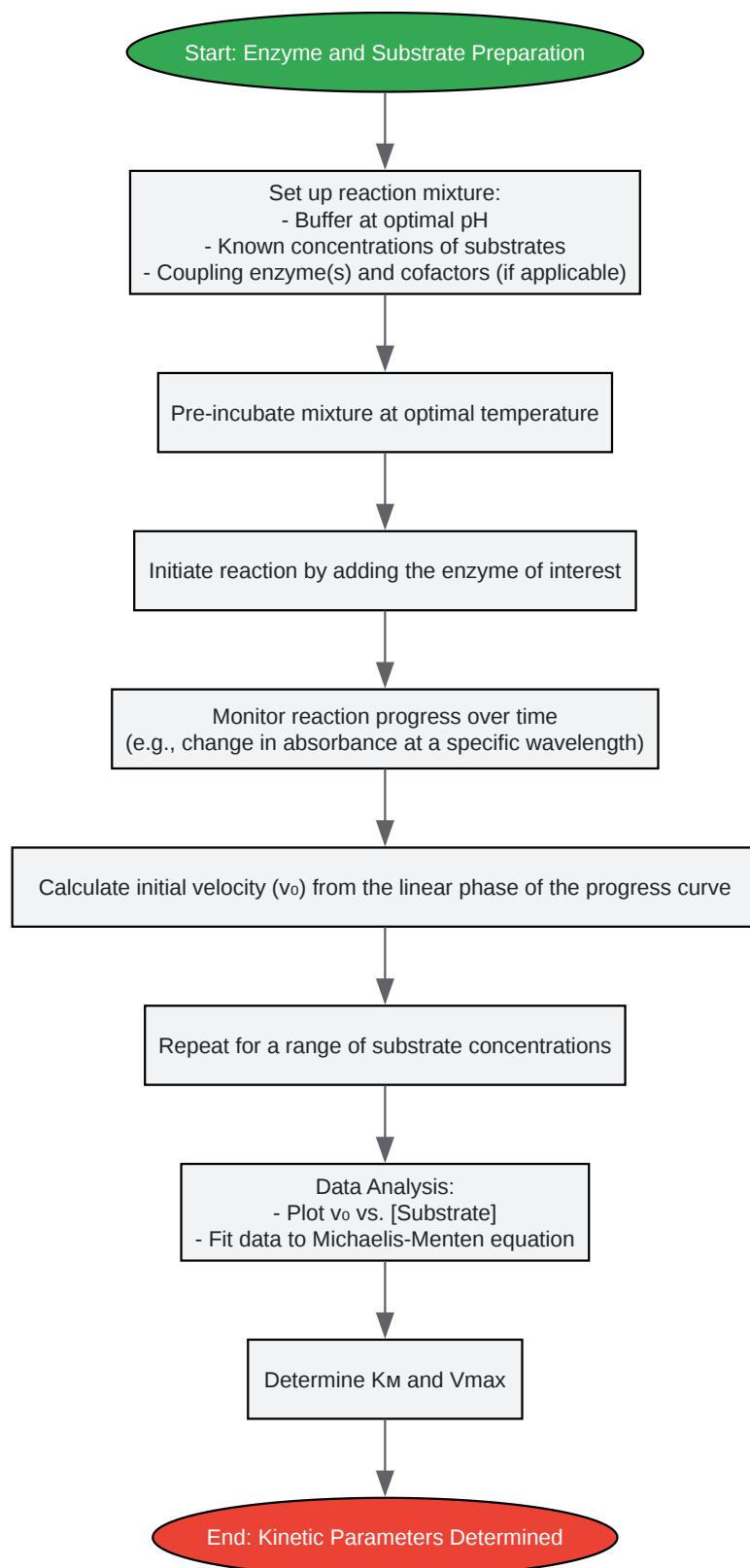
For Researchers, Scientists, and Drug Development Professionals

The Diaminopimelate (DAP) pathway, essential for lysine biosynthesis and peptidoglycan cell wall construction in most bacteria, presents a rich landscape of enzymatic targets for novel antimicrobial agents. Understanding the kinetic properties of the enzymes within this pathway is paramount for the rational design and development of effective inhibitors. This guide provides a comparative analysis of the enzymatic kinetics of key DAP pathway enzymes, supported by experimental data and detailed methodologies.

The Diaminopimelate (DAP) Biosynthetic Pathway

The DAP pathway is a multi-step enzymatic process that synthesizes meso-**diaminopimelic acid** (meso-DAP), a crucial component of the bacterial cell wall, and L-lysine, an essential amino acid.^[1] As this pathway is absent in mammals, its enzymes are attractive targets for the development of new antibiotics.^[1] The pathway can be broadly divided into several enzymatic steps, each catalyzed by a specific enzyme with distinct kinetic characteristics.



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References

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